

3-Bromobenzyl bromide safety data sheet and handling precautions

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Compound of Interest

Compound Name: 3-Bromobenzyl bromide

Cat. No.: B1265647

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A Technical Guide to the Safe Handling of 3-Bromobenzyl Bromide

Introduction: **3-Bromobenzyl bromide** (CAS No. 823-78-9), also known as α ,m-Dibromotoluene, is a versatile brominated aromatic compound.[1][2] It serves as a key intermediate and building block in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, and specialty chemicals.[3] Its utility in research includes the synthesis of anti-cancer and anti-inflammatory drugs, the creation of complex molecules for exploring new chemical entities, and the modification of polymers in material science.[3] However, its reactivity also renders it hazardous, classified as a corrosive substance that can cause severe skin burns, eye damage, and respiratory irritation.[1][4] This guide provides a comprehensive overview of its safety data and outlines detailed protocols for its safe handling, storage, and emergency management, tailored for professionals in research and drug development.

Hazard Identification and Classification

3-Bromobenzyl bromide is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[1] The primary danger is its corrosive nature.[1][4] The GHS classification highlights its potential to cause severe damage upon contact.

Hazard Classification	Category	Signal Word	Hazard Statement
Skin Corrosion / Irritation	1B	Danger	H314: Causes severe skin burns and eye damage[4][5]
Serious Eye Damage / Eye Irritation	1	Danger	H314: Causes severe skin burns and eye damage[4][5]
Specific Target Organ Toxicity (Single Exposure)	3	Danger	H335: May cause respiratory irritation[1][6]

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Bromobenzyl bromide** is crucial for its safe handling and for anticipating its behavior under various experimental conditions.

Property	Value
Molecular Formula	C ₇ H ₆ Br ₂ [5][7][8]
Molecular Weight	249.93 g/mol [4][5][7]
Appearance	White to yellow adhering crystals or crystalline powder[5][7]
Melting Point	37-42 °C (99-108 °F)[3][5][7]
Boiling Point	258.2 °C (496.8 °F) at 760 mmHg[7][8]
Flash Point	> 110 °C (> 230 °F)[1][5]
Density	1.849 - 1.9 g/cm ³ [5][7][8]
Water Solubility	Insoluble[5][7]
Vapor Pressure	0.0224 mmHg at 25 °C[7]
Synonyms	α,m-Dibromotoluene, 1-Bromo-3-(bromomethyl)benzene, m-Bromobenzyl bromide[1][2][5]

Experimental Protocols: Safe Handling and Storage

Strict adherence to safety protocols is mandatory when working with **3-Bromobenzyl bromide**.

Engineering Controls and Personal Protective Equipment (PPE)

Methodology:

- Ventilation: All handling of **3-Bromobenzyl bromide**, including weighing and transfers, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors. [1]
- Eye and Face Protection: Wear chemical safety goggles and a full-face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][9]

- **Skin Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat.[\[1\]](#)[\[9\]](#) Ensure gloves are inspected before use and changed immediately if contaminated.
- **Respiratory Protection:** If a fume hood is not available or if exposure limits may be exceeded, use a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases.[\[9\]](#)
- **Safety Equipment:** An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

General Handling Protocol

Methodology:

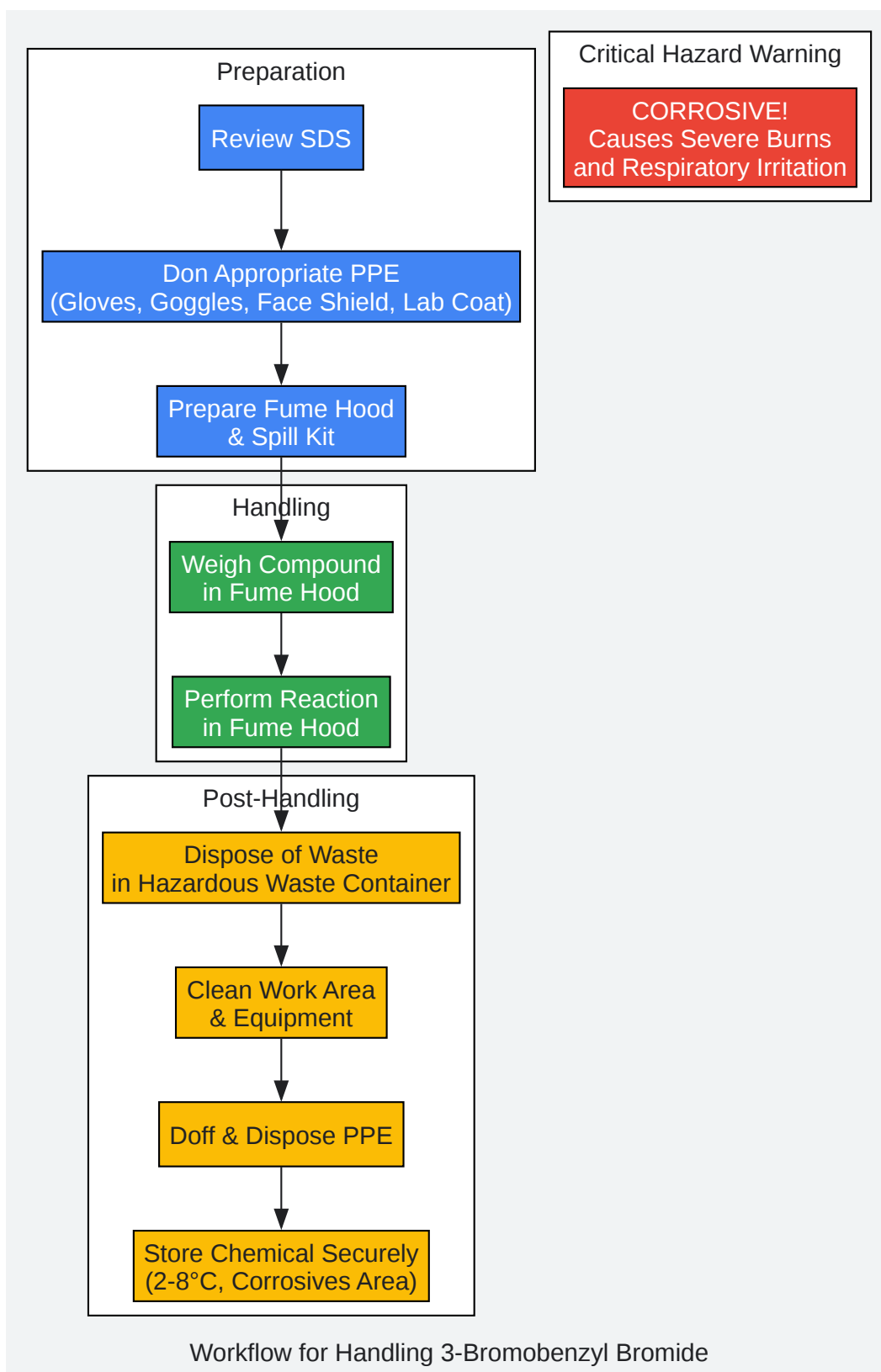
- **Preparation:** Before handling, review the Safety Data Sheet (SDS) thoroughly. Ensure all necessary PPE is correctly worn.
- **Dispensing:** Avoid the formation of dust during handling.[\[1\]](#)[\[10\]](#) Use spark-proof tools for transfers to prevent ignition sources.[\[11\]](#)
- **Contact Avoidance:** Do not allow the chemical to come into contact with eyes, skin, or clothing.[\[1\]](#) Do not breathe in dust or vapors.[\[1\]](#)
- **Hygiene:** Wash hands and face thoroughly after handling the substance.[\[1\]](#) Do not eat, drink, or smoke in the laboratory. Contaminated clothing should be removed immediately and laundered before reuse.[\[5\]](#)[\[10\]](#)

Storage Protocol

Methodology:

- **Container:** Keep the container tightly closed to prevent moisture contact.[\[1\]](#)[\[12\]](#)
- **Location:** Store in a dry, cool, and well-ventilated area designated as a "Corrosives Area".[\[1\]](#)
[\[5\]](#) The substance should be stored locked up.[\[5\]](#)
- **Temperature:** To maintain product quality, refrigeration is recommended (2-8°C).[\[5\]](#)[\[7\]](#)

- Incompatibilities: Store separately from incompatible materials such as bases, alcohols, amines, metals, and oxidizing agents.[1][9]



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A logical workflow for the safe handling of **3-Bromobenzyl bromide**.

Emergency and First-Aid Protocols

Immediate and appropriate first aid is critical in the event of exposure. Medical attention is required in all cases of exposure.[1]

General Advice: Show the Safety Data Sheet to the attending medical professional.[1]

- Inhalation:
 - Protocol: Immediately move the victim to fresh air.[1] If the victim is not breathing, provide artificial respiration, avoiding mouth-to-mouth resuscitation if the substance was inhaled. [1][10] If breathing is difficult, administer oxygen. Seek immediate medical attention.[10]
- Skin Contact:
 - Protocol: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.[1] Wash the area with soap and water.[1] Seek immediate medical attention.[1]
- Eye Contact:
 - Protocol: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[1] If present and easy to do, remove contact lenses.[5][10] Keep the eye wide open while rinsing.[1] Seek immediate medical attention from an ophthalmologist.[1]
- Ingestion:
 - Protocol: Do NOT induce vomiting.[1][5][12] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[1][10] Never give anything by mouth to an unconscious person.[1][10] Seek immediate medical attention.[1]

Accidental Release and Fire-Fighting Protocols

Accidental Release Measures

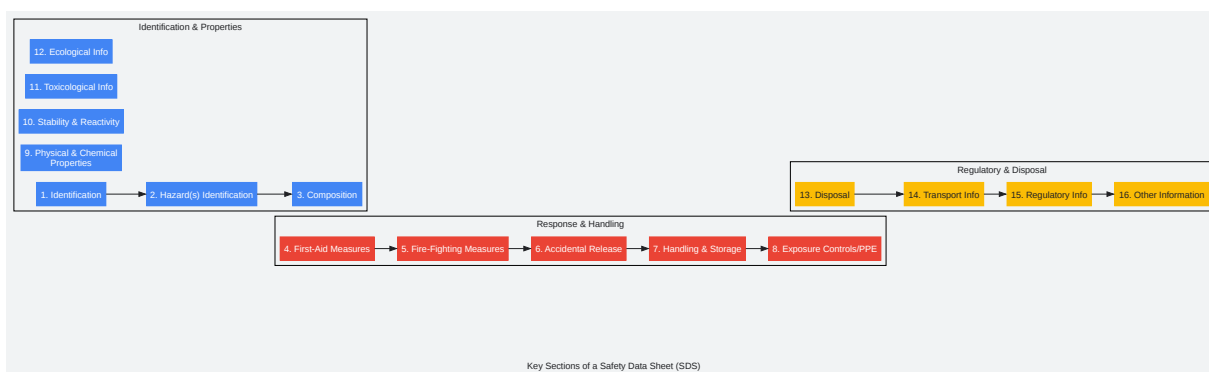
Methodology:

- **Personal Precautions:** Evacuate all non-essential personnel from the area.[\[1\]](#)[\[10\]](#) Wear the full personal protective equipment as described in Section 3.1. Ensure adequate ventilation. Avoid breathing dust and prevent contact with skin and eyes.[\[1\]](#)[\[10\]](#)
- **Environmental Precautions:** Prevent the substance from entering drains, sewers, or groundwater systems.[\[1\]](#)[\[10\]](#)
- **Containment and Cleanup:** For a solid spill, carefully sweep up the material and shovel it into a suitable, labeled container for disposal.[\[1\]](#) Avoid actions that generate dust.[\[1\]](#)[\[10\]](#) If the material has melted, absorb the spill with an inert material such as sand, earth, or vermiculite before placing it in a disposal container.[\[11\]](#)

Fire-Fighting Measures

Methodology:

- **Suitable Extinguishing Media:** Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[1\]](#)[\[12\]](#)
- **Specific Hazards from Combustion:** Thermal decomposition can produce hazardous and irritating gases, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide (HBr).[\[1\]](#)[\[12\]](#)
- **Protective Equipment:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[\[1\]](#)[\[12\]](#)



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A diagram illustrating the core sections of a Safety Data Sheet.

Disposal Considerations

Protocol:

- Waste Classification: This material and its container must be disposed of as hazardous waste.[1]
- Disposal Method: Disposal must be conducted at an approved waste disposal facility.[5][10]
Do not empty into drains.[1]
- Regulatory Compliance: Chemical waste generators must consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[1]
Contaminated packaging should be treated as the product itself.

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